



Flt3-IN-31: Application Notes and In Vitro Assay Protocols

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Introduction

Fms-like tyrosine kinase 3 (FLT3) is a receptor tyrosine kinase pivotal in the proliferation, differentiation, and survival of hematopoietic stem and progenitor cells.[1] Activating mutations in the FLT3 gene, such as internal tandem duplications (ITD) and point mutations in the tyrosine kinase domain (TKD), are prevalent in Acute Myeloid Leukemia (AML) and are associated with a poor prognosis.[2][3] These mutations lead to constitutive, ligand-independent activation of the FLT3 signaling cascade, promoting uncontrolled cell growth and survival.[4] Flt3-IN-31 is a potent small molecule inhibitor of FLT3 kinase activity, demonstrating significant efficacy in preclinical models of FLT3-mutated AML.[5] This document provides detailed protocols for in vitro assays to evaluate the activity of Flt3-IN-31.

Mechanism of Action

Flt3-IN-31 is an ATP-competitive inhibitor that targets the kinase domain of both wild-type (WT) and mutated FLT3. By binding to the ATP-binding pocket, Flt3-IN-31 blocks the autophosphorylation of the FLT3 receptor. This inhibition prevents the activation of downstream signaling pathways critical for the proliferation and survival of leukemia cells, including the PI3K/AKT, RAS/MAPK/ERK, and STAT5 pathways.[5] In cellular assays, Flt3-IN-31 has been shown to effectively block the autophosphorylation of the FLT3 receptor at multiple tyrosine residues (Tyr589, 591, and 842) and reduce the phosphorylation of downstream targets like STAT5.





Data Presentation

Table 1: Biochemical Activity of Flt3-IN-31

Target	IC50 (nM)
FLT3 WT	13
FLT3 D835Y	8

Data sourced from MedchemExpress.[5]

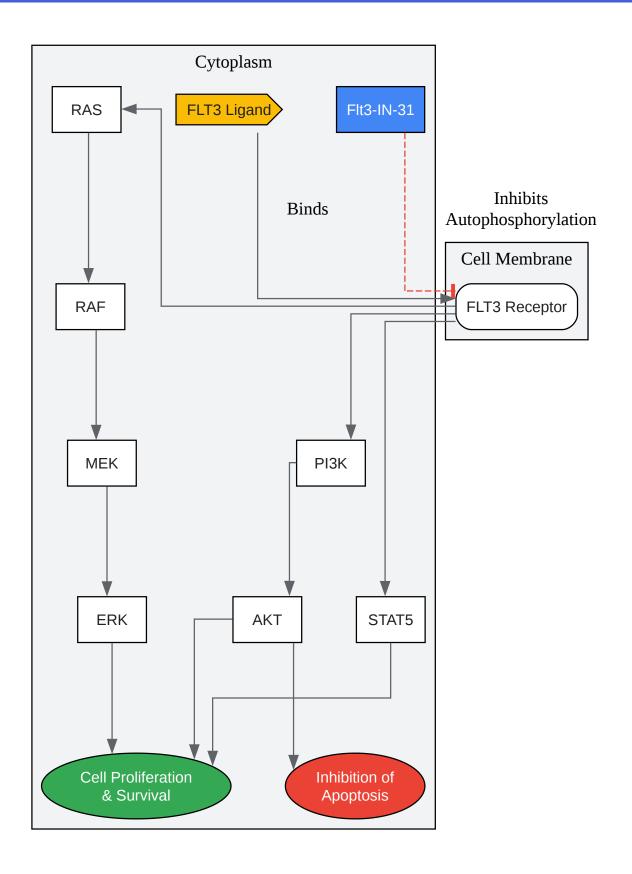
Table 2: Cellular Activity of Flt3-IN-31

Cell Line	Mutation Status	GI50 (nM)	Assay Duration
MV4-11	FLT3-ITD	2	72 hours
MOLM-13	FLT3-ITD	1	72 hours
Ba/F3	FLT3-ITD	34	72 hours
Ba/F3	Parental	1136	72 hours

Data sourced from MedchemExpress.[5]

Visualizations

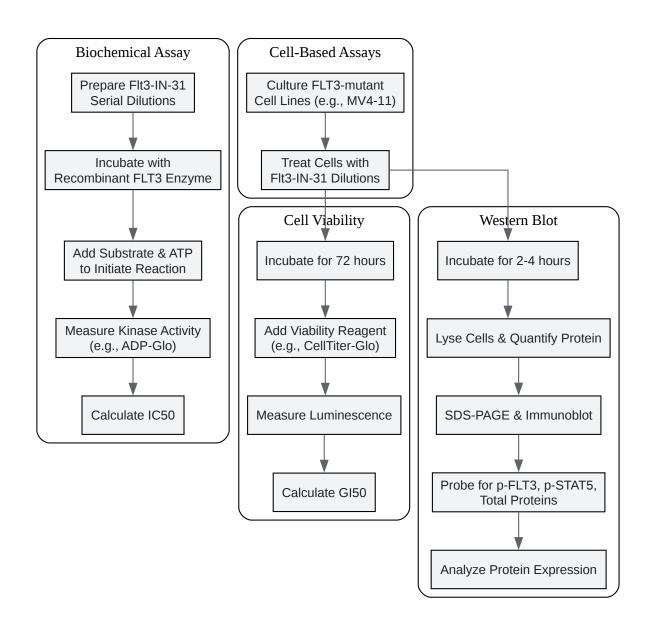




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Caption: Flt3 Signaling Pathway and Inhibition by Flt3-IN-31.





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